

Molecular weight and formula of (R)-3-Aminopiperidin-2-one hydrochloride

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Compound of Interest

Compound Name: (R)-3-Aminopiperidin-2-one
hydrochloride

Cat. No.: B1443240

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An In-depth Technical Guide to **(R)-3-Aminopiperidin-2-one Hydrochloride**: A Core Scaffold in Modern Drug Discovery

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **(R)-3-Aminopiperidin-2-one hydrochloride**, a pivotal chiral building block for researchers, medicinal chemists, and professionals in drug development. We will delve into its fundamental properties, synthesis, analytical validation, and critical applications, grounding the discussion in established scientific principles and methodologies.

Core Chemical Identity and Physicochemical Properties

(R)-3-Aminopiperidin-2-one hydrochloride is a chiral heterocyclic compound valued for its rigid scaffold, which is amenable to further chemical modification. Its stereochemistry is crucial for the specific molecular recognition required in many targeted therapies.

The fundamental identifiers and properties of this compound are summarized below.

Table 1: Chemical Identifiers

| Identifier | Value | Source |
|-------------------|---|-----------|
| CAS Number | 406216-02-2 | [1][2][3] |
| Molecular Formula | C ₅ H ₁₁ ClN ₂ O | [1][2][3] |
| Molecular Weight | 150.61 g/mol | [1][2][3] |
| MDL Number | MFCD09752974 | [1][2] |
| SMILES | <chem>O=C1NCCC[C@H]1N.[H]Cl</chem> | [2] |

Chemical Structure

The structure features a six-membered piperidinone ring with an amine group at the chiral center in the (R)-configuration.

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References

- 1. CAS 406216-02-2 | (R)-3-Aminopiperidin-2-one hydrochloride - Synblock [synblock.com]
- 2. 406216-02-2|(R)-3-Aminopiperidin-2-one hydrochloride|BLD Pharm [bldpharm.com]
- 3. 3-(R)-AMINO-PIPERIDIN-2-ONE HYDROCHLORIDE | 406216-02-2 [chemicalbook.com]
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